

Technical Support Center: Radium-228 and Actinium-228 Equilibrium

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Compound of Interest

Compound Name: Radium-228

Cat. No.: B1237267

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This technical support guide provides researchers, scientists, and drug development professionals with essential information regarding the impact of holding time on the secular equilibrium between **Radium-228** (Ra-228) and its daughter nuclide, Actinium-228 (Ac-228).

Frequently Asked Questions (FAQs)

Q1: What is secular equilibrium in the context of Ra-228 and Ac-228?

A1: Secular equilibrium is a state in a radioactive decay chain where the half-life of the parent radionuclide (Ra-228, half-life \approx 5.75 years) is significantly longer than the half-life of its daughter radionuclide (Ac-228, half-life \approx 6.13 hours).^{[1][2][3]} In this state, the decay rate of the parent and the production rate of the daughter are nearly constant over a short period. As a result, the activity of the daughter nuclide builds up until its decay rate equals its production rate, at which point the activities of the parent and daughter become approximately equal.^{[1][2][4][5]}

Q2: How long does it take for Ac-228 to reach secular equilibrium with Ra-228 after separation?

A2: It typically takes several half-lives of the daughter nuclide to establish secular equilibrium.^[1] For the Ra-228/Ac-228 pair, a holding time of at least 30 to 36 hours is recommended to ensure that the Ac-228 activity has reached a state of practical secular equilibrium with its parent Ra-228.^{[6][7][8]} After approximately 5-7 half-lives of Ac-228, the activity of Ac-228 will be over 99% of the Ra-228 activity.

Q3: Why is it important to wait for secular equilibrium before measuring Ra-228 activity via Ac-228?

A3: Direct measurement of Ra-228 can be challenging due to its low-energy beta emission. A common analytical method is to measure the higher-energy beta particles or gamma rays emitted by its short-lived daughter, Ac-228.^{[9][10][11]} For the activity of Ac-228 to be a reliable measure of the activity of Ra-228, the two must be in secular equilibrium. If the measurement is performed before equilibrium is reached, the Ac-228 activity will be lower than the Ra-228 activity, leading to an underestimation of the Ra-228 concentration.

Q4: What happens to the equilibrium if the sample is disturbed?

A4: Any chemical or physical process that separates Ra-228 from Ac-228 will disturb the equilibrium. After separation, the Ac-228 will decay, and its activity will decrease. In the isolated Ra-228 fraction, Ac-228 will start to grow back in, and the process of reaching secular equilibrium will begin anew.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Measured Ra-228 activity is consistently lower than expected.	Insufficient holding time after Ra-228/Ac-228 separation, leading to incomplete ingrowth of Ac-228.	Ensure a minimum holding time of 36 hours after the final separation of Ra-228 to allow for Ac-228 to reach secular equilibrium. For high precision, a longer waiting time (e.g., 48-60 hours) is advisable.
Variable Ra-228 results from the same sample.	Inconsistent holding times between sample preparation and measurement.	Standardize the holding time in your experimental protocol. All samples, standards, and blanks should have the same ingrowth period.
Interference from other radionuclides.	The sample may contain other beta- or gamma-emitting isotopes that interfere with the measurement of Ac-228. For example, Lead-212 (Pb-212) can be an interferent. ^[7]	Perform a thorough radiochemical purification to separate Ra-228 from interfering nuclides. A decay analysis, by counting the sample at multiple time points, can help to identify and correct for the presence of short-lived interfering isotopes.
Inaccurate chemical yield determination.	Incomplete recovery of Ra-228 during the chemical separation process.	Use a tracer, such as Barium-133 (Ba-133), to accurately determine the chemical yield of the radium separation steps. ^[7] Ensure that the tracer is in chemical equilibrium with the sample radium.

Data Presentation: Ingrowth of Ac-228 and Approach to Secular Equilibrium

The following table summarizes the percentage of Ac-228 activity relative to the Ra-228 activity at various holding times after the initial separation. This is calculated based on the half-life of Ac-228 ($t_{1/2} \approx 6.13$ hours).

Holding Time (hours)	Number of Ac-228 Half-Lives	Percentage of Secular Equilibrium Achieved (%)
1	0.16	10.8
6	0.98	49.3
12	1.96	74.3
18	2.94	87.0
24	3.91	93.4
30	4.89	96.6
36	5.87	98.3
48	7.83	99.5
60	9.79	99.9

Calculations are based on the formula: % Equilibrium = $(1 - e^{(-\lambda t)}) * 100$, where $\lambda = \ln(2)/6.13$ hours.

Experimental Protocols

Methodology for Ra-228 Determination via Ac-228 Ingrowth

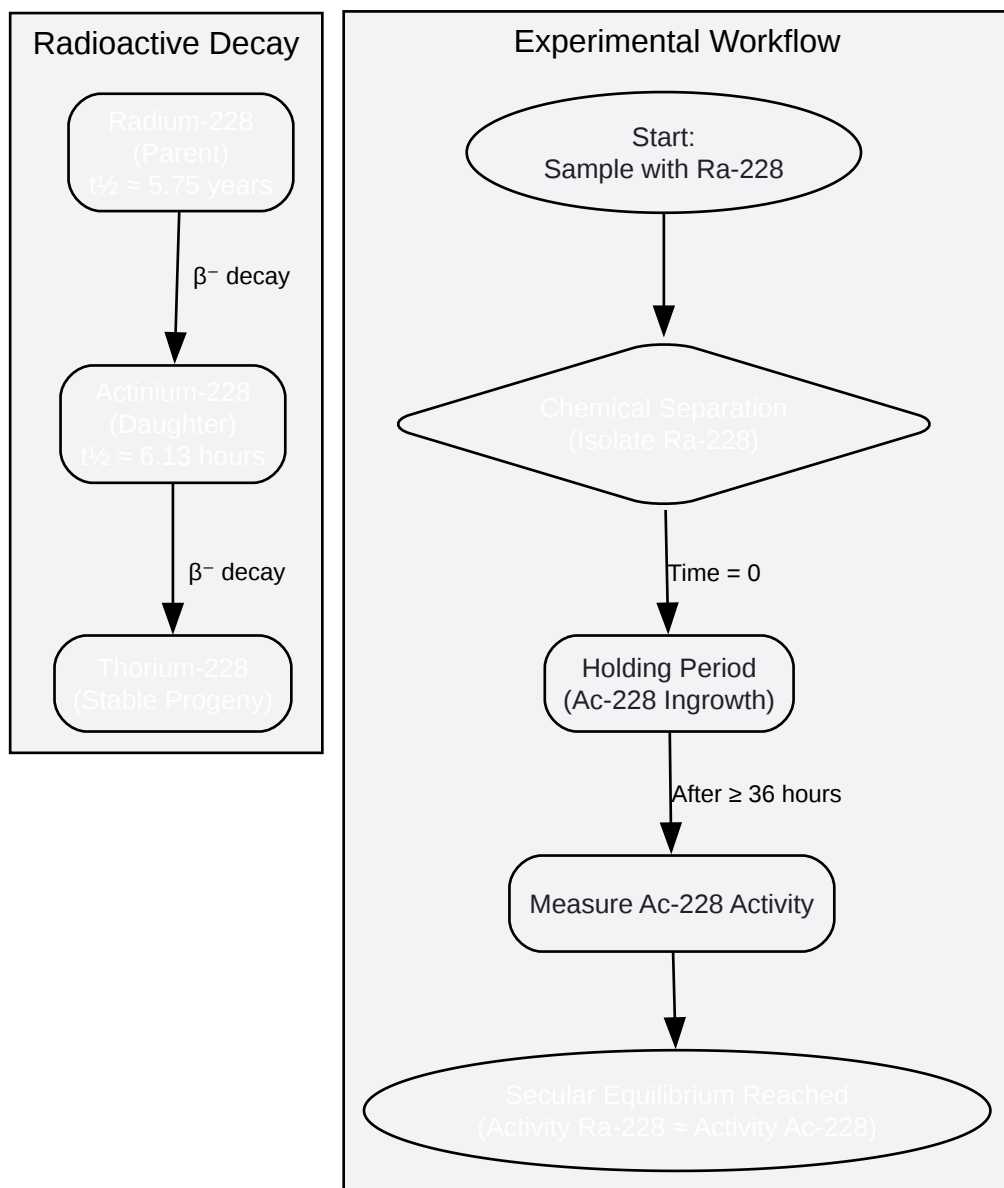
This protocol provides a generalized workflow for the determination of Ra-228 in a sample by measuring its daughter, Ac-228, after achieving secular equilibrium.

- Sample Preparation and Radium Separation:
 - Acidify the sample (e.g., water) and add a known amount of Barium carrier and a Ba-133 tracer for yield determination.
 - Co-precipitate radium and barium as sulfates by adding sulfuric acid.

- Separate the precipitate by filtration or centrifugation.
- Convert the sulfate precipitate to carbonates to facilitate dissolution in acid.
- Dissolve the carbonate precipitate in a suitable acid (e.g., nitric acid).
- This solution now contains the separated Ra-228.
- Holding Time for Ac-228 Ingrowth:
 - Record the exact time of the final separation of Ra-228. This is the start of the ingrowth period ($t=0$).
 - Store the purified Ra-228 solution for a minimum of 36 hours in a sealed container to allow for the ingrowth of Ac-228 and the establishment of secular equilibrium.
- Actinium-228 Separation:
 - After the ingrowth period, separate the Ac-228 from the Ra-228 parent. This can be achieved using ion exchange chromatography or solvent extraction.[\[6\]](#)[\[12\]](#)
- Measurement of Ac-228 Activity:
 - Immediately measure the activity of the isolated Ac-228 fraction. Due to its short half-life, any delay will result in a loss of activity.[\[9\]](#)
 - Common measurement techniques include gas-flow proportional counting, liquid scintillation counting, or gamma spectrometry (detecting the 911 keV gamma-ray from Ac-228).[\[9\]](#)[\[10\]](#)[\[12\]](#)
- Calculation of Ra-228 Activity:
 - Correct the measured Ac-228 activity for counting efficiency, chemical recovery (determined from the Ba-133 tracer), and decay during the time between Ac-228 separation and measurement.
 - Since secular equilibrium was established, the corrected Ac-228 activity is equal to the Ra-228 activity in the original sample.

Visualizations

Ra-228/Ac-228 Secular Equilibrium Workflow



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Caption: Ra-228 decay and the experimental workflow for its measurement via Ac-228 at secular equilibrium.

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